

Application Notes and Protocols for Cell Viability Assay Using Ido1-IN-21

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Compound of Interest

Compound Name: Ido1-IN-21

Cat. No.: B15139383

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Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key enzyme in the kynurenine pathway, responsible for the catabolism of the essential amino acid tryptophan.[1][2][3] In the context of oncology, IDO1 is frequently overexpressed in tumor cells and is implicated in creating an immunosuppressive tumor microenvironment, thereby allowing cancer cells to evade the host immune system.[4] Inhibition of IDO1 is a promising therapeutic strategy to enhance anti-tumor immunity. **Ido1-IN-21** is a potent inhibitor of the IDO1 enzyme.[5] This document provides a detailed protocol for assessing the effect of **Ido1-IN-21** on cancer cell viability.

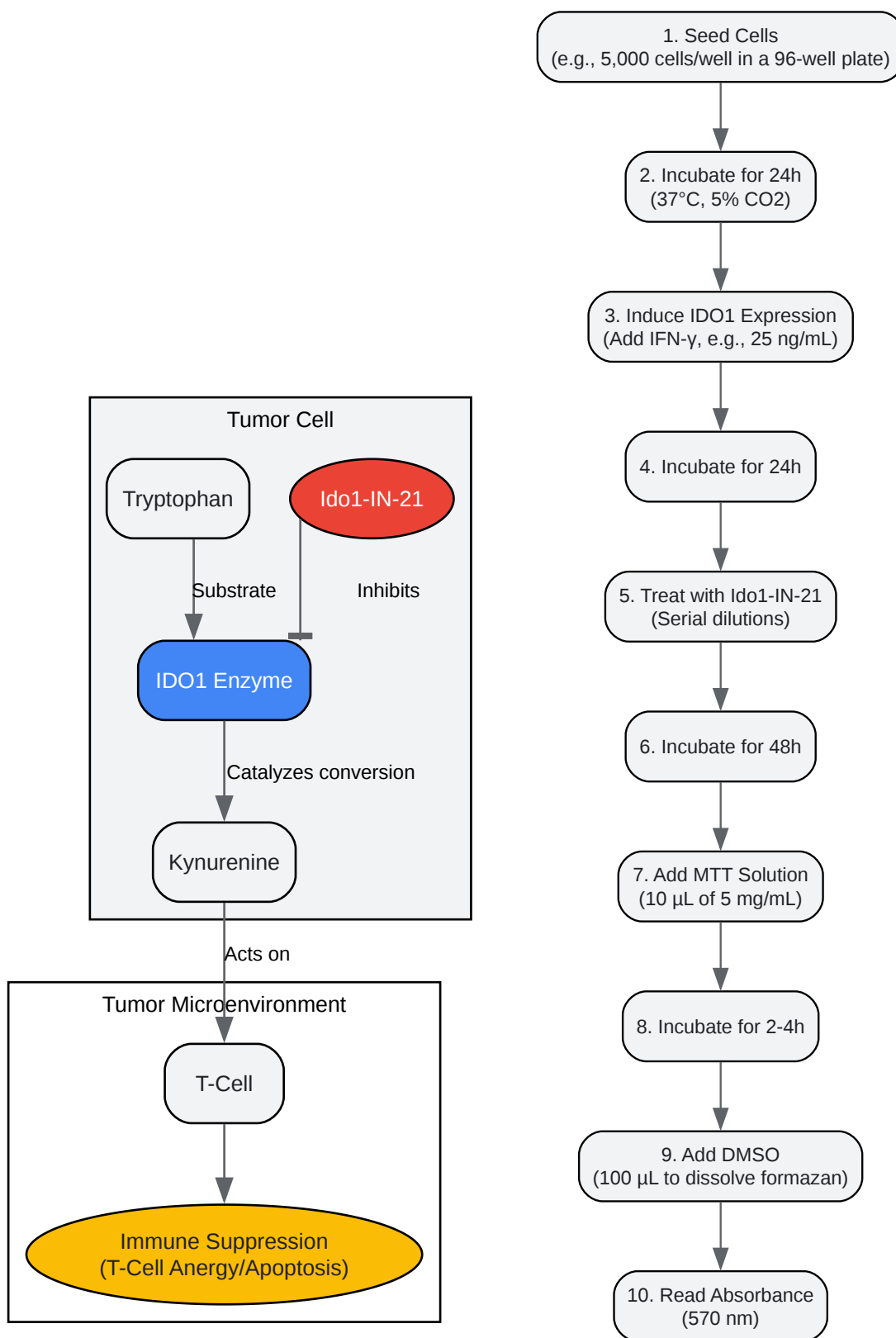
Data Presentation

The following table summarizes the inhibitory concentrations (IC50) of **Ido1-IN-21** against the IDO1 enzyme and its effect on the viability of a cancer cell line.

Parameter	Cell Line/Target	IC50 Value	Incubation Time	Reference
IDO1 Inhibition	Enzyme Assay	0.64 μ M	N/A	
IDO1 Inhibition	HeLa Cells	1.04 μ M	48 h	
Cell Viability	SW480 Cells	28.64 μ M	48 h	

Signaling Pathway

The diagram below illustrates the IDO1 signaling pathway and the mechanism of action for **Ido1-IN-21**. IDO1 converts tryptophan to kynurenine, leading to tryptophan depletion and kynurenine accumulation in the tumor microenvironment. This suppresses T-cell proliferation and promotes an immunosuppressive environment. **Ido1-IN-21** directly inhibits the enzymatic activity of IDO1, thereby blocking this immunosuppressive pathway.



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References

- 1. Frontiers | Indoleamine 2,3-Dioxygenase 1: A Promising Therapeutic Target in Malignant Tumor [frontiersin.org]
- 2. Indoleamine 2,3-dioxygenase 1 (IDO1): an up-to-date overview of an eclectic immunoregulatory enzyme - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Indoleamine 2,3-Dioxygenase (IDO) Activity: A Perspective Biomarker for Laboratory Determination in Tumor Immunotherapy - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Targeting immunometabolism mediated by the IDO1 Pathway: A new mechanism of immune resistance in endometrial cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
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